

# Molecular weight and formula of acetylene-d1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acetylene-d1

Cat. No.: B1604952

[Get Quote](#)

## An In-depth Technical Guide to Acetylene-d1

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of **acetylene-d1** (deuterated acetylene), a crucial tool in mechanistic chemistry and isotopic labeling studies. We will cover its fundamental properties, synthesis, and applications, with a focus on its utility in research and development.

## Core Properties of Acetylene-d1

**Acetylene-d1**, also known as deuterioethyne, is a deuterated isotopologue of acetylene. It is a colorless gas, sometimes with a garlic-like odor due to impurities in commercial grades[1][2][3]. As a simple asphyxiant, high concentrations can lead to unconsciousness and other adverse health effects[1][2].

The key physical and chemical properties of **acetylene-d1** are summarized in the table below for easy reference.

Property	Value	Source(s)
Chemical Formula	HCCD or C <sub>2</sub> HD	[4][5]
Molecular Weight	27.04 g/mol	[1][6]
27.02193 g/mol	[4]	
27.0434 g/mol	[5]	
Exact Mass	27.0219268097 Da	[1]
CAS Number	2210-34-6	[1][4][5]
Physical Form	Colorless Gas	[1][4]
Purity (typical)	approx. 95 atom % D	[4]

## Experimental Protocols: Synthesis and Purification

The synthesis of **acetylene-d1** requires careful control to achieve high isotopic enrichment. The following outlines a general methodology based on common techniques.

A promising method for producing **acetylene-d1** with high selectivity is through the electrochemical reduction of acetylene in the presence of a deuterium source, such as heavy water (D<sub>2</sub>O).

- **Electrochemical Cell Setup:** An electrochemical cell is prepared with a suitable catalyst-coated cathode.
- **Reactant Introduction:** Acetylene gas is introduced into the cell where it is adsorbed onto the catalyst surface.
- **Deuterium Source:** Heavy water (D<sub>2</sub>O) is introduced and reduced at the cathode, generating adsorbed deuterium atoms on the catalyst.
- **Semi-Deuteration:** The active deuterium species react with the adsorbed acetylene molecules. By carefully controlling the electrode potential and reactant flow rates, the reaction can be managed to favor the semi-deuteration, yielding **acetylene-d1** (HCCD)[6].

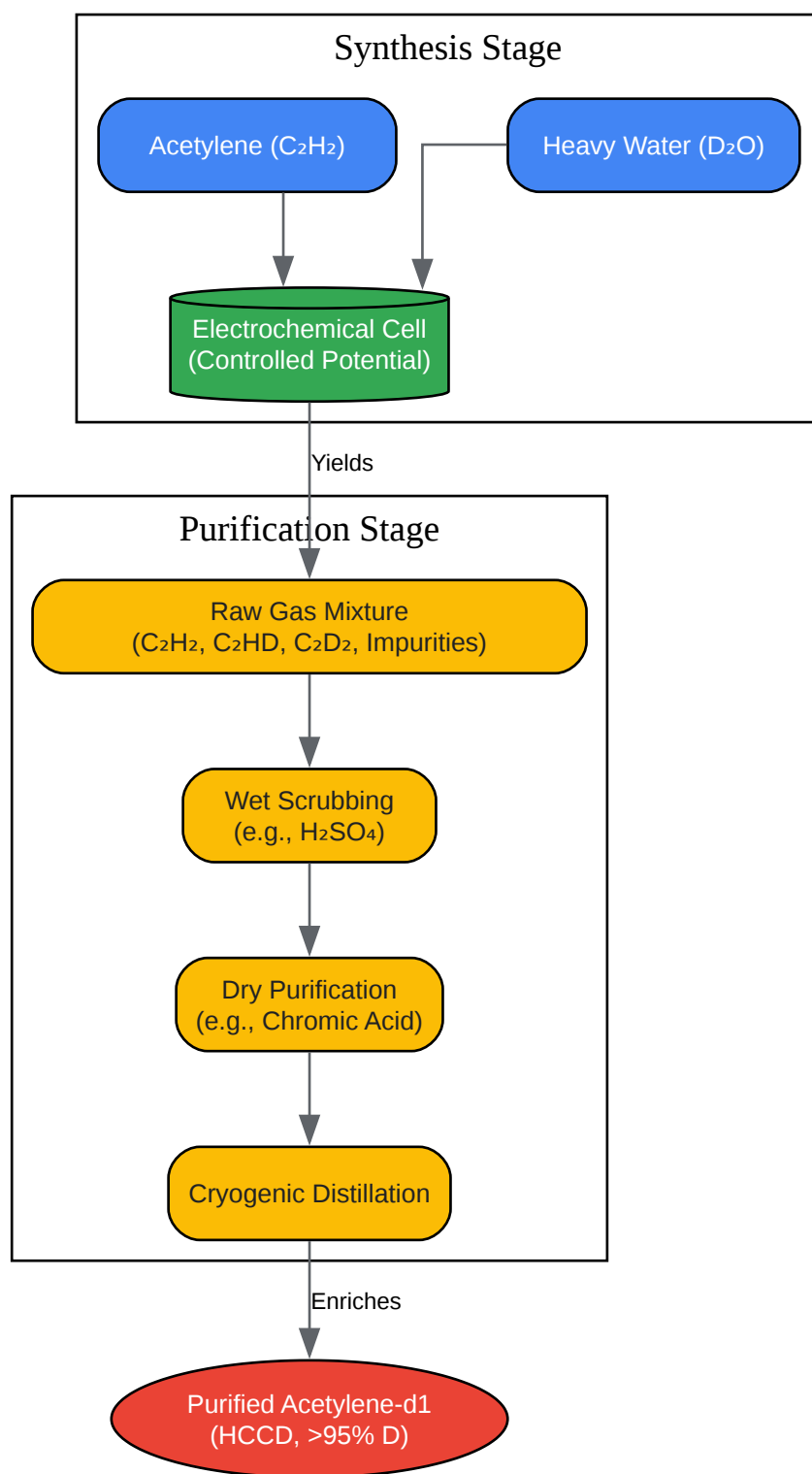
This method aims to minimize the formation of byproducts like fully deuterated acetylene ( $C_2D_2$ ) and unreacted acetylene ( $C_2H_2$ )[6].

Regardless of the synthetic route, the resulting gas is typically a mixture of acetylene isotopologues and chemical impurities. A multi-step purification process is therefore essential.

- Chemical Purification (Scrubbing):
  - Wet Scrubbing: The raw gas stream is bubbled through chemical solutions to remove impurities. Common impurities from methods like using calcium carbide include phosphine ( $PH_3$ ), hydrogen sulfide ( $H_2S$ ), and ammonia ( $NH_3$ ). Scrubbing agents can include concentrated sulfuric acid or acidified copper(II) sulfate solutions[6].
  - Dry Purification: The gas is passed through a column containing a solid purifying agent, such as chromic acid or ferric chloride on a porous support, to remove residual impurities[6].
- Isotopic Enrichment (Cryogenic Distillation):
  - Due to the nearly identical chemical properties of  $C_2H_2$ ,  $C_2HD$ , and  $C_2D_2$ , separating these isotopologues is challenging[6].
  - Cryogenic distillation is a common technique for this separation on a larger scale. This method exploits the slight differences in the boiling points of the isotopologues[6].
  - The purified gas mixture is cooled to low temperatures in a specialized fractional distillation column to separate the different deuterated forms of acetylene[6].

## Logical Workflow for Synthesis and Purification

The following diagram illustrates the general workflow for the synthesis and purification of **acetylene-d1**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acetylene-d1 | C<sub>2</sub>H<sub>2</sub> | CID 137497 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Acetylene-d1 - Hazardous Agents | Haz-Map [haz-map.com]
- 3. Know About Acetylene, Its Properties, and Rexarc's Acetylene Gas Monitoring System - Rexarc [rexarc.com]
- 4. cymitquimica.com [cymitquimica.com]
- 5. Acetylene-d1 [webbook.nist.gov]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Molecular weight and formula of acetylene-d1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604952#molecular-weight-and-formula-of-acetylene-d1]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)